

# Application Notes and Protocols for AZD2858

## Stock Solution Preparation in Cell Culture

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### Compound of Interest

Compound Name: AZD2858  
Cat. No.: B15541572

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## Introduction

**AZD2858** is a potent and selective inhibitor of Glycogen Synthase Kinase 3 (GSK-3), with IC<sub>50</sub> values of 0.9 nM and 5 nM for GSK-3 $\alpha$  and GSK-3 $\beta$ , respectively.[1][2] Its primary mechanism of action is the inhibition of GSK-3, which leads to the activation of the canonical Wnt/ $\beta$ -catenin signaling pathway.[1][3] This pathway is integral to numerous cellular processes, including cell proliferation, differentiation, and bone formation.[4] By inhibiting GSK-3, **AZD2858** prevents the degradation of  $\beta$ -catenin, allowing it to accumulate, translocate to the nucleus, and activate target gene expression.[4] These characteristics make **AZD2858** a valuable tool for research in areas such as bone biology and oncology.[5][6]

This document provides detailed protocols for the preparation of **AZD2858** stock solutions for use in cell culture experiments, ensuring reproducible and reliable results.

## Data Presentation

### Chemical Properties and Solubility

Property	Value	References
Molecular Weight	453.52 g/mol	[5]
Formula	C21H23N7O3S	[5]
CAS Number	486424-20-8	[5]
Solubility		
DMSO	≥11.35 mg/mL	[5]
Water	Insoluble	[4][5]
Ethanol	Insoluble	[4][5]
DMF	10 mg/mL	[7]
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL	[7]

## In Vitro Activity

Assay Type	Target	IC50	References
Biochemical Assay	GSK-3α	0.9 nM	[1][2]
Biochemical Assay	GSK-3β	5 nM	[1][2]
Cell-based Assay	Tau phosphorylation	76 nM	[7]
Cell-based Assay	β-catenin stabilization (rat mesenchymal stem cells)	EC50 = 234 nM	[7]

## Experimental Protocols

### Materials

- **AZD2858** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Protocol 1: Preparation of a High-Concentration AZD2858 Stock Solution

This protocol describes the preparation of a 10 mM **AZD2858** stock solution in DMSO.

- **Equilibrate AZD2858 Powder:** Allow the vial containing the **AZD2858** powder to reach room temperature before opening to prevent condensation.
- **Weighing the Compound:** In a sterile microcentrifuge tube, accurately weigh the desired amount of **AZD2858** powder.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve a 10 mM stock solution. For example, to prepare a 10 mM stock solution from 1 mg of **AZD2858** (MW: 453.52), add 220.5  $\mu$ L of DMSO.[\[2\]](#)
- **Dissolution:** Vortex the solution thoroughly to dissolve the compound. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.[\[1\]](#) Gentle warming can also aid dissolution, but prolonged heating should be avoided to prevent compound degradation.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, tightly sealed, and light-protected tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[8\]](#) Store the aliquots at -20°C for up to six months or at -80°C for long-term storage (up to one year).[\[1\]](#)[\[2\]](#)

## Protocol 2: Preparation of Working Solutions for Cell Culture

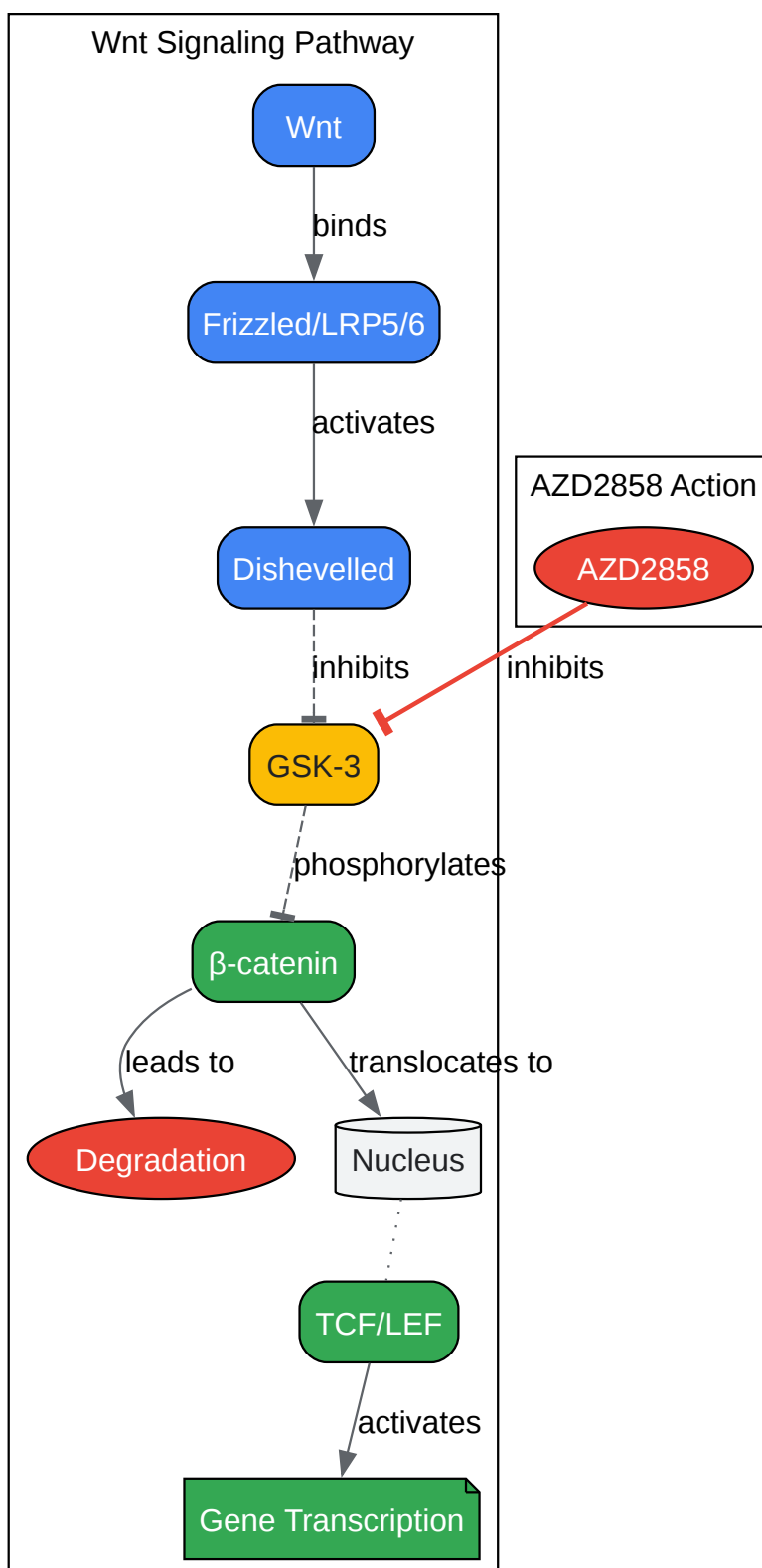
Due to the poor aqueous solubility of **AZD2858**, direct dilution of the high-concentration DMSO stock into cell culture medium can cause precipitation.[\[4\]](#) A serial dilution strategy is

recommended to minimize this issue.

- Pre-warm Medium: Pre-warm the required volume of complete cell culture medium to 37°C.  
[4]
- Intermediate Dilution: Prepare an intermediate dilution of the **AZD2858** stock solution in the pre-warmed medium. For example, to achieve a final concentration of 1  $\mu\text{M}$  from a 10 mM stock, first prepare a 100  $\mu\text{M}$  intermediate solution by adding 2  $\mu\text{L}$  of the 10 mM stock to 198  $\mu\text{L}$  of medium. Mix gently by pipetting.[4]
- Final Dilution: Add the required volume of the intermediate solution to your final cell culture volume. For instance, add 10  $\mu\text{L}$  of the 100  $\mu\text{M}$  intermediate solution to 1 mL of medium in your culture plate to get a final concentration of 1  $\mu\text{M}$ . [4]
- Mixing: Gently swirl the culture plate to ensure even distribution of the compound.[4]
- Solvent Concentration: Ensure the final concentration of DMSO in the cell culture medium is kept low (typically below 0.5%) to minimize solvent-induced toxicity.[1]

## Visualizations

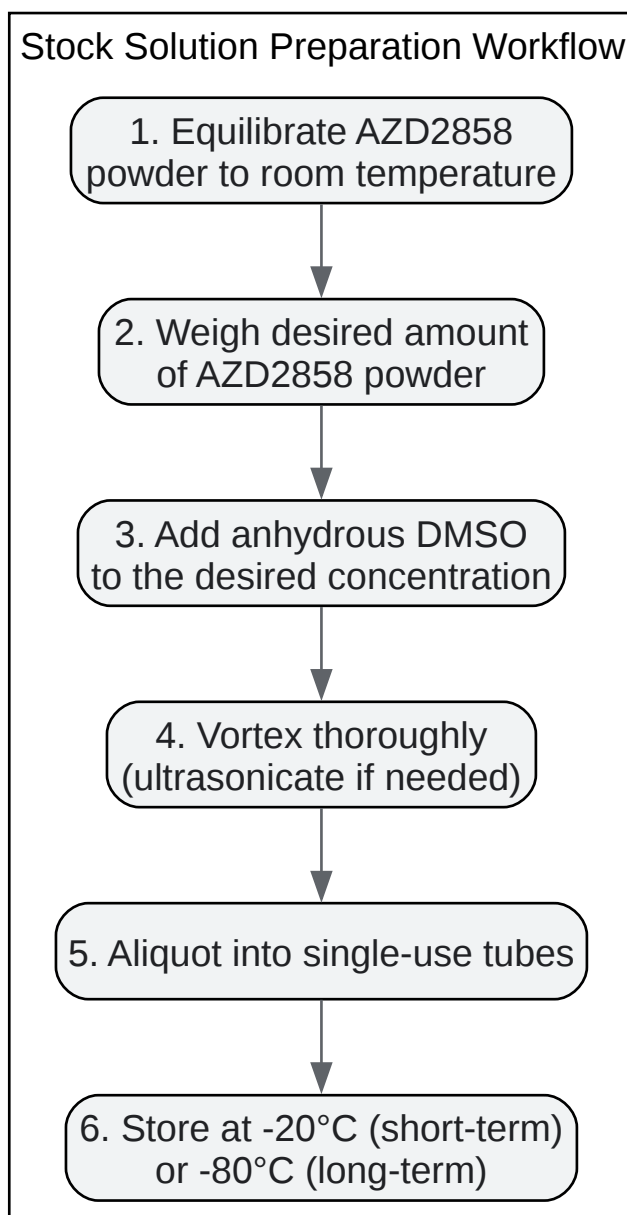
### Signaling Pathway



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Caption: **AZD2858** inhibits GSK-3, preventing β-catenin degradation.

## Experimental Workflow



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Caption: Workflow for preparing **AZD2858** stock solution.

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